

Benzofurodil: A Technical Deep Dive into its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Benzofurodil*

Cat. No.: *B1663190*

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Introduction

Benzofurodil (CAS Number: 3447-95-8), also known as Benfurodil hemisuccinate, is a cardiotonic and vasodilator agent utilized in the management of chronic congestive heart failure.^{[1][2]} This technical guide provides a comprehensive overview of the known physical and chemical properties of **Benzofurodil**, alongside an exploration of its general mechanism of action. Due to the limited availability of detailed experimental protocols and specific signaling pathway elucidation in publicly accessible literature, this document summarizes the current state of knowledge and provides general methodologies relevant to the field.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of **Benzofurodil** are summarized in the table below. These properties are crucial for understanding its behavior in biological systems and for the development of pharmaceutical formulations.

Property	Value	Reference(s)
IUPAC Name	Butanedioic acid, mono[1-[5-(2,5-dihydro-5-oxo-3-furanyl)-3-methyl-2-benzofurany]ethyl] ester	[1]
Synonyms	Benfurodil hemisuccinate, Eudilat, CB 4091	[1]
CAS Number	3447-95-8	[1]
Chemical Formula	C ₁₉ H ₁₈ O ₇	[2]
Molecular Weight	358.34 g/mol	[3]
Melting Point	144 °C	[1]
Boiling Point	611.1 °C at 760 mmHg	[1]
Density	1.364 g/cm ³	[1]
Solubility	Soluble in alkaline solutions.	[1]
Calculated logP (XLogP3)	3.15	[1]

Experimental Protocols

While specific, detailed experimental protocols for the determination of **Benzofurodil**'s physicochemical properties are not readily available in the reviewed literature, standard methodologies for active pharmaceutical ingredients (APIs) would be employed.

Determination of Melting Point

Principle: The melting point of a crystalline solid is a key indicator of its purity. The temperature at which the solid transitions to a liquid is measured.

General Protocol:

- A small, finely powdered sample of **Benzofurodil** is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature range over which the substance melts is recorded. This is typically reported as the range from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

General Protocol (for high-boiling point compounds):

- Due to the high boiling point of **Benzofurodil**, vacuum distillation would likely be employed to prevent decomposition.
- A sample of **Benzofurodil** is placed in a distillation flask connected to a vacuum pump and a manometer.
- The pressure is reduced to a specific level.
- The sample is heated, and the temperature at which it boils and condenses is recorded, along with the corresponding pressure.
- The boiling point at atmospheric pressure can be extrapolated from this data using a nomograph or the Clausius-Clapeyron equation.

Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

General Protocol (for solubility in alkaline solutions):

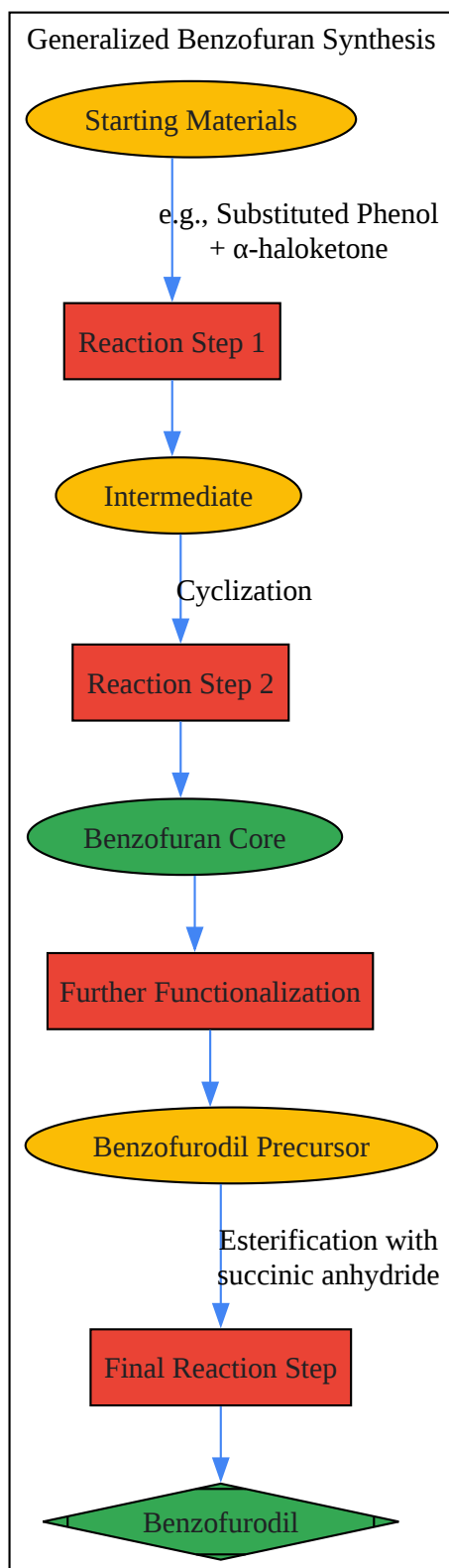
- A series of aqueous solutions with varying pH values in the alkaline range (e.g., pH 7.5, 8.0, 8.5, etc.) are prepared using appropriate buffers.
- An excess amount of **Benzofurodil** is added to a known volume of each buffered solution.

- The mixtures are agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- The saturated solutions are then filtered to remove any undissolved solid.
- The concentration of **Benzofurodil** in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.^[4]

Synthesis of Benzofurodil

The initial synthesis of **Benzofurodil** was reported by J. Schmitt and colleagues in the Bulletin de la Société Chimique de France in 1967. While the full experimental details from this publication are not widely accessible, the general synthesis of benzofuran derivatives often involves the cyclization of appropriately substituted phenols.

A generalized workflow for the synthesis of a benzofuran scaffold, which is the core of **Benzofurodil**, is presented below. This is a representative pathway and may not reflect the exact route used for **Benzofurodil**.



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Caption: Generalized workflow for the synthesis of **Benzofurodil**.

Mechanism of Action

Benzofurodil exerts its therapeutic effects through two primary mechanisms: as a cardiotonic and as a vasodilator.

Cardiotonic (Positive Inotropic) Effect

Positive inotropic agents increase the contractility of the heart muscle.^[5] The precise molecular mechanism by which **Benzofurodil** achieves this is not definitively established in the available literature. However, the general mechanisms for inotropic drugs involve either an increase in intracellular calcium concentration or an increased sensitivity of the myofilaments to calcium.^[6]

Caption: Potential cardiotonic mechanisms of action for **Benzofurodil**.

Vasodilator Effect

Vasodilators cause the relaxation of smooth muscle in blood vessels, leading to their widening and a subsequent decrease in blood pressure.^[7] A common pathway for vasodilation involves the production of nitric oxide (NO), which activates guanylate cyclase to produce cyclic guanosine monophosphate (cGMP). cGMP then activates protein kinase G, leading to a cascade of events that results in the dephosphorylation of myosin light chains and smooth muscle relaxation.^[8] It is plausible that **Benzofurodil**'s vasodilator effects are mediated through a similar pathway, although direct evidence is lacking.

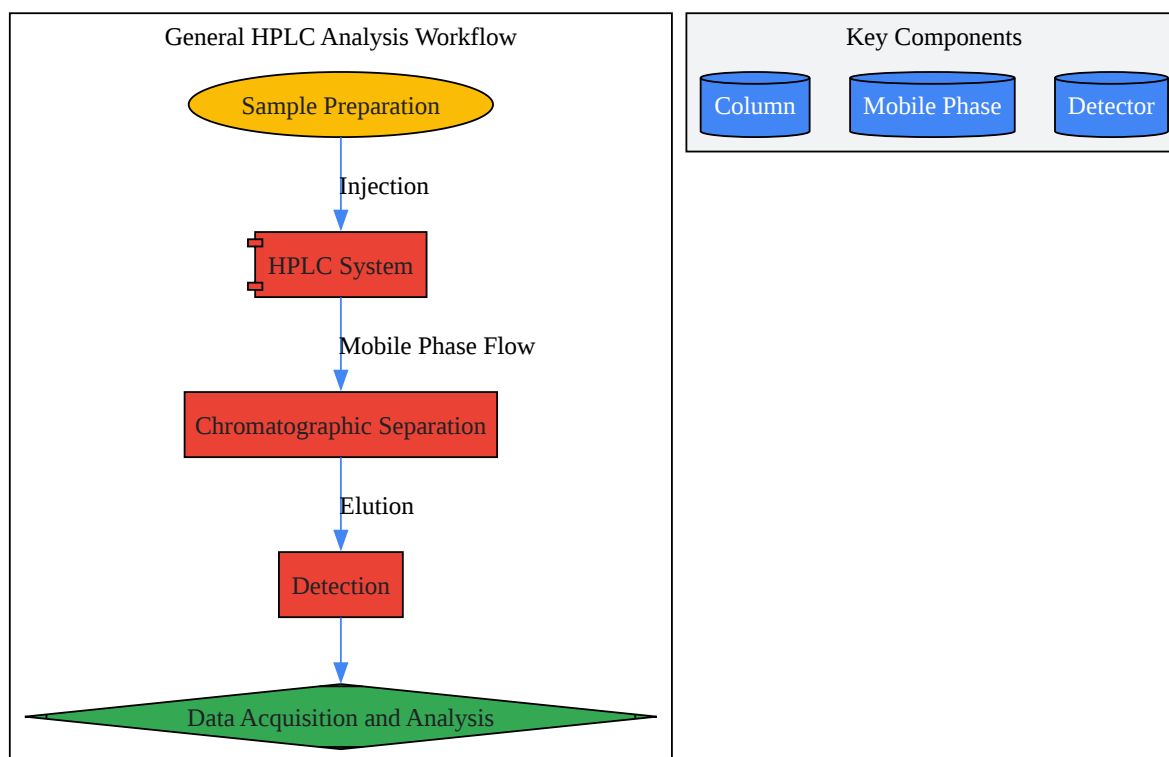
Caption: A common signaling pathway for vasodilation.

Analytical Methods

The analysis of **Benzofurodil** in bulk form and in biological matrices would typically be performed using High-Performance Liquid Chromatography (HPLC), a robust and widely used technique in the pharmaceutical industry.

General HPLC Workflow for Analysis

A general workflow for the quantitative analysis of **Benzofurodil** is outlined below. The specific parameters, such as the column, mobile phase composition, and detector wavelength, would need to be optimized for this particular analyte.



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Caption: A generalized workflow for the HPLC analysis of **Benzofurodil**.

Conclusion

Benzofurodil is a clinically utilized cardiotonic and vasodilator with well-defined core physicochemical properties. While its broad mechanisms of action are understood within the context of these drug classes, the specific molecular targets and signaling pathways remain to be fully elucidated in publicly available research. The experimental protocols provided herein are based on standard pharmaceutical practices and serve as a guide for the characterization and analysis of this compound. Further research is warranted to provide a more detailed

understanding of **Benzofurodil**'s synthesis, its precise mechanism of action at the molecular level, and to develop and validate specific analytical methods for its quantification in various matrices.

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